

2,4,6-triphenylaniline safety data sheet MSDS

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Compound Focus: 2,4,6-Triphenylaniline

CAS No.: 6864-20-6

Cat. No.: S573931

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Chemical Identity and Properties

The table below summarizes the key identifying information and physical properties for **2,4,6-Triphenylaniline**.

Property	Description
CAS Number	6864-20-6 [1]
Quality / Assay	97% [1]
Form	Powder [1]
Melting Point	122-125 °C (lit.) [1]
Molecular Formula	C ₂₄ H ₁₉ N [1]
SMILES	<chem>Nc1c(cc(cc1-c2ccccc2)-c3ccccc3)-c4ccccc4</chem> [1]
InChI Key	AGWKGKUGJDMKMT-UHFFFAOYSA-N [1]

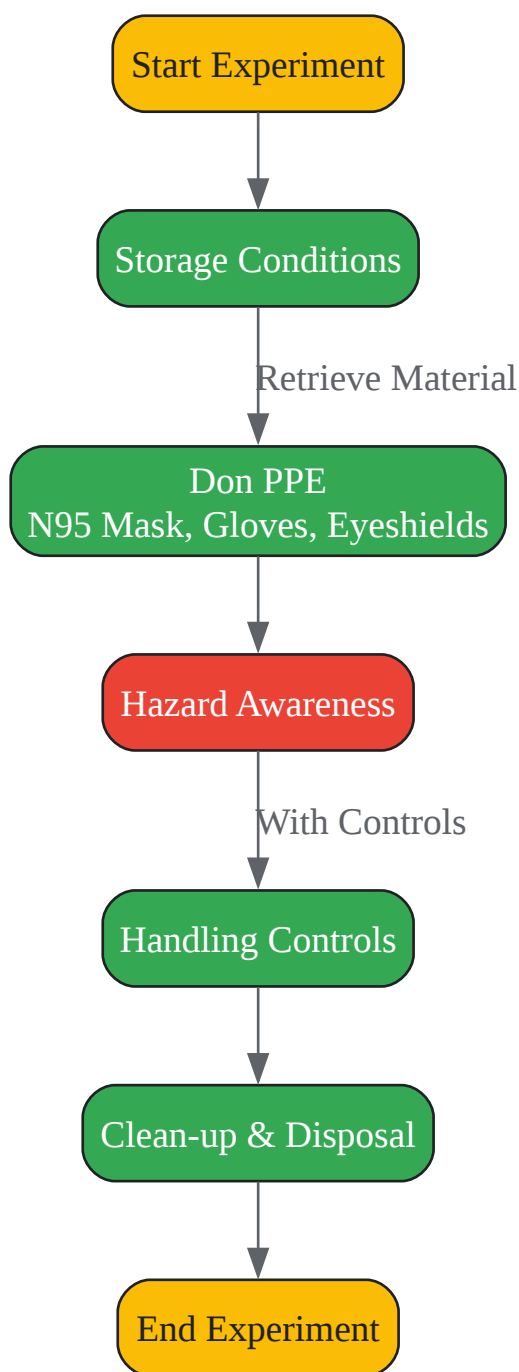
Hazards and Safety Information

The following table outlines the known hazard classifications and recommended safety measures.

Category	Information
GHS Hazard Statements	Warning [1]
Hazard Codes	Eye Irrit. 2 - Skin Irrit. 2 - STOT SE 3 [1]
Target Organs	Respiratory system [1]
Storage Class Code	11 (Combustible Solids) [1]
Water Hazard Class (WGK)	WGK 3 (Severe hazard to waters) [1]
Personal Protective Equipment (PPE)	Dust mask type N95 (US), Eyeshields, Gloves [1]

Experimental Handling Workflow

The diagram below illustrates the key safety considerations for handling **2,4,6-Triphenylaniline** during a typical experimental workflow.



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> Key safety considerations for handling **2,4,6-Triphenylaniline** in a lab setting.

Detailed Handling Protocols

- **Ventilation:** Provide appropriate exhaust ventilation at places where dust is formed. Avoid breathing dust [1].
- **Dust Control:** Avoid formation of dust and aerosols. Use precautions to prevent static discharge [1].
- **General Hygiene:** Handle in accordance with good industrial hygiene and safety practice. Wash hands before breaks and at the end of the workday [1].
- **Skin Protection:** Handle with gloves. Inspect gloves prior to use and use proper glove removal technique to avoid skin contact. Dispose of contaminated gloves after use according to applicable regulations [1].
- **Eye Protection:** Use safety glasses with side-shields [1].
- **Respiratory Protection:** For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator. For higher level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges [1].

Important Safety Notes

- **Limited Toxicity Data:** The search results explicitly state that "the chemical, physical, and toxicological properties have not been thoroughly investigated" [1]. You must apply the **precautionary principle** and handle this substance with extra care.
- **Consult Official SDS:** The information provided here is not a complete substitute for a full SDS. **Before working with this chemical, you must obtain and consult the official, complete Safety Data Sheet from the manufacturer.**

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References

1. , 2 , 4 -Triphenylaniline 97 6864-20- 6 6 [sigmaaldrich.com]

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